

Analytical Method for JI-101 Quantification in Rat Plasma

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Compound Focus: JI-101

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The following protocol is based on a highly sensitive and validated LC-MS/MS method developed for the determination of **JI-101** in rat plasma [1].

- **Sample Preparation:** Solid-phase extraction (SPE) was used to isolate **JI-101** and the internal standard (IS), phenacetin, from rat plasma.
- **Chromatography:**
 - **Column:** Prodigy ODS
 - **Mobile Phase:** A binary gradient consisting of:
 - Mobile Phase A: Acetonitrile
 - Mobile Phase B: 0.2% Formic acid in water
 - **Flow Rate:** 0.30 mL/min
 - **Run Time:** 4.0 minutes
- **Mass Spectrometry Detection:**
 - **Ionization Mode:** Electrospray Ionization (ESI), positive ion mode
 - **Monitoring Transitions (MRM):**
 - **JI-101:** m/z 466.1 → 265
 - Internal Standard (Phenacetin): m/z 180.1 → 110.1
- **Method Validation:** The method was validated as per FDA guidelines. The calibration curve was linear over the range of **5.03 to 2014 ng/mL**, with a lower limit of quantitation (LLOQ) of 5.03 ng/mL. Precision values (intra-day and inter-day) were within acceptable ranges [1].

Protocol for Tissue Distribution Study Using a Plasma Calibration Curve

This strategy outlines how a validated plasma assay was adapted to quantify **Jl-101** in multiple tissue homogenates from a rat tissue distribution study, circumventing the need for separate method development in each tissue matrix [2].

- **Sample Preparation:** A simple **protein precipitation** technique was used to extract **Jl-101** and the internal standard from the various tissue homogenates.
- **Analysis:** The extracted samples were analyzed using the same **LC-MS/MS method** described in the plasma protocol above [2].
- **Performance:** The recovery of **Jl-101** from all tested tissue homogenate matrices was found to be **greater than 70%**. The plasma calibration curve, which ranged from **5.02 to 4017 ng/mL**, was successfully applied to quantify **Jl-101** levels in the harvested tissues [2].

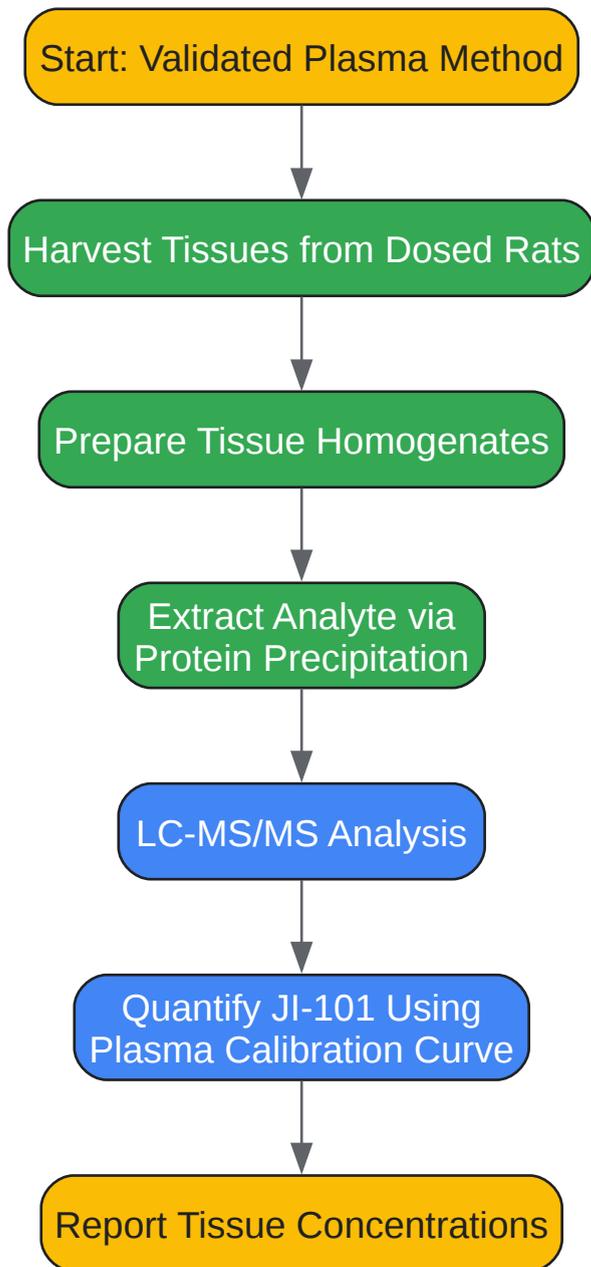
Summary of Quantitative Method Performance

The table below consolidates key performance data from the two analytical studies.

Parameter	Plasma Analysis [1]	Tissue Homogenate Analysis [2]
Analytical Technique	LC-ESI-MS/MS	LC-ESI-MS/MS
Sample Preparation	Solid-Phase Extraction (SPE)	Protein Precipitation
Linear Range	5.03 – 2014 ng/mL	5.02 – 4017 ng/mL
Lower Limit of Quantification (LLOQ)	5.03 ng/mL	Not specified (calibration curve from plasma applied)
Internal Standard	Phenacetin	Presumably the same as plasma method
Key Application	Pharmacokinetic study in rats	Tissue distribution study in rats

Experimental Workflow for Tissue Distribution Study

The following diagram illustrates the logical workflow for conducting a tissue distribution study using the extended applicability of the plasma calibration curve.



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Important Considerations for Application

Please be aware of the following limitations when interpreting these protocols:

- **Temporal Context:** The methodologies and study data are from publications between 2011 and 2015. Technological advancements in LC-MS/MS and changes in regulatory guidance may have occurred since then.
- **Biological Model:** All protocols and data are derived from **rat studies**. Translation to other species, including humans, requires separate validation.
- **Clinical Relevance:** A pilot clinical study from 2015 indicated that **J1-101** was well-tolerated but showed limited efficacy, with no patients demonstrating a tumor response per RECIST criteria, though some had stable disease [3]. Further development status of **J1-101** is unclear based on the available search results.

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References

1. Highly sensitive method for the determination of a novel triple kinase... [pubmed.ncbi.nlm.nih.gov]
2. A strategy for extending the applicability of a validated plasma... [pubmed.ncbi.nlm.nih.gov]
3. A pilot study of J1 - 101 , an inhibitor of VEGFR-2, PDGFR- β , and... [link.springer.com]

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